Technical Support Center: Optimizing N-Aryl Piperazine-1-Carboxamide Bioavailability

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Compound of Interest

Compound Name:	*4-(2-Hydroxyethyl)piperazine-1-carboxamide*
CAS No.:	*116882-73-6*
Cat. No.:	*B047360*

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Current Status: Online 🟢 Operator: Senior Application Scientist (Medicinal Chemistry & Formulation) Ticket ID: NAP-1-CX-BIOAV

System Overview: The Scaffold Challenge

Welcome to the technical support center for the N-aryl piperazine-1-carboxamide scaffold. This structural class—often utilized in CCR2 antagonists, sEH inhibitors, and androgen receptor modulators—presents a unique "dual-threat" to oral bioavailability:

- The Urea Linker (Carboxamide): The central urea moiety (

) is a rigid hydrogen-bond network former. This often results in high crystal lattice energy (high melting point), creating a "brick dust" molecule with poor aqueous solubility.
- The Piperazine Ring: While it provides necessary basicity for target engagement, it is a metabolic "soft spot" (rapid oxidation/N-dealkylation) and a frequent substrate for P-glycoprotein (P-gp) efflux.

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This guide addresses these barriers through specific troubleshooting modules.

Module 1: Solubility & Dissolution (The "Brick Dust" Error)

User Report: "My compound has a melting point >200°C and aqueous solubility <1 µg/mL. It precipitates immediately in simulated gastric fluid (SGF)."

Root Cause Analysis

The urea linkage creates a planar, rigid core stabilized by strong intermolecular hydrogen bonds (N-H donors to C=O acceptors). This high lattice energy resists dissolution. Additionally, if the aryl group is lipophilic (e.g., halogenated phenyl), the compound likely falls into BCS Class II (Low Solubility, High Permeability).

Troubleshooting Protocol: Disrupting the Lattice

Option A: Salt Engineering (The Protonation Fix)

The distal nitrogen of the piperazine ring is basic (

). Targeting this site disrupts the urea-driven lattice.

Step-by-Step Salt Screen Protocol:

- Selection: Choose counter-ions that match the

  difference rule (

).

  - Recommended: Methanesulfonate (Mesylate), Hydrochloride, Tartrate.

- Solvent System: Use polar aprotic solvents (Acetone, THF) to dissolve the free base, then add acid. Avoid alcohols initially to prevent solvation issues.

- Validation: Perform Dynamic Vapor Sorption (DVS).

  - Pass Criteria: <2% weight gain at 80% RH (non-hygroscopic).

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- Fail Criteria: Deliquescence (common with HCl salts of piperazines).

Option B: Amorphous Solid Dispersion (ASD)

If salts are hygroscopic, use ASDs to lock the compound in a high-energy amorphous state.

Polymer Carrier	Mechanism	Recommended Ratio (Drug:Polymer)
HPMCAS-L	pH-dependent solubility (protects in stomach, releases in intestine). Prevents recrystallization of urea groups.	1:3
PVP-VA64	Hydrogen bonding with the urea carbonyl prevents lattice formation.	1:4
Soluplus®	Amphiphilic graft copolymer; acts as a surfactant to wet the hydrophobic aryl group.	1:3

Module 2: Metabolic Stability (The "Rapid Clearance" Error)

User Report: "Solubility is acceptable, but liver microsome intrinsic clearance (

) is extremely high (>50 µL/min/mg). Half-life is too short."

Root Cause Analysis

The piperazine ring is susceptible to two primary metabolic pathways mediated by CYP450 (specifically CYP3A4 and CYP2D6):

- N-Dealkylation: Cleavage of the N-substituent.
- Ring Oxidation: Hydroxylation of the carbon alpha to the nitrogen.

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Troubleshooting Protocol: Chemical Stabilization

Strategy 1: The "Fluorine Walk" Place fluorine atoms on the piperazine ring to block metabolic hotspots without significantly altering steric bulk.

- Action: Substitute hydrogens at the C2 or C3 positions of the piperazine with fluorine.
- Effect: The C-F bond is stronger than C-H, resisting CYP-mediated hydroxylation.

Strategy 2: Steric Shielding (Gem-Dimethyl) Introduce a gem-dimethyl group adjacent to the basic nitrogen.

- Action: Synthesize 3,3-dimethylpiperazine or 2,2-dimethylpiperazine analogs.
- Effect: Steric bulk prevents the heme iron of CYP enzymes from accessing the nitrogen lone pair or the alpha-carbon.

> *Warning: Ensure these modifications do not disrupt the pharmacophore binding. 2,5-trans-dimethylpiperazine is often a tolerated modification that improves stability.*

Module 3: Permeability & Efflux (The "P-gp" Error)

User Report: "Caco-2 assay shows an Efflux Ratio (ER) > 2.5. Brain penetration is negligible."

Root Cause Analysis

N-aryl piperazines are classic P-gp substrates. The combination of a basic amine (cationic at physiological pH) and high Hydrogen Bond Donor (HBD) count (from the urea NH) triggers active efflux.

Troubleshooting Workflow

Step 1: Reduce H-Bond Donor Count

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- Modification: Methylate the urea nitrogen (N-Me-carboxamide).
- Result: Reduces HBD count by 1. Note that this forces the urea into a cis or trans preference that may alter binding affinity.

Step 2: Lipophilic Shielding

- Modification: Add a bulky lipophilic group (e.g., trifluoromethyl,

) on the aryl ring ortho to the urea attachment.
- Mechanism:[1] "Umbrella effect"—shielding the polar urea patch from transporter recognition.

Visualizing the Optimization Workflow

The following logic tree guides your decision-making process based on experimental data.

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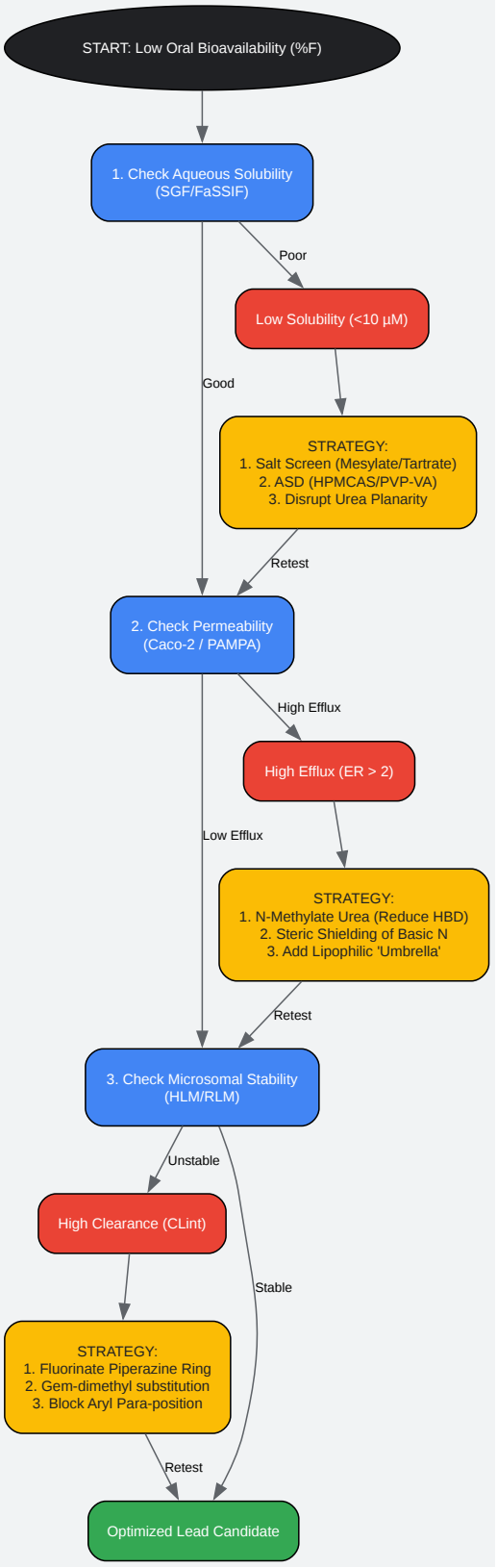

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Caption: Decision matrix for troubleshooting bioavailability in N-aryl piperazine-1-carboxamides, prioritizing solubility, then permeability, then metabolic stability.

Frequently Asked Questions (FAQs)

Q: My compound causes hERG inhibition. Is this related to the piperazine? A: Yes. The basic nitrogen in the piperazine ring, combined with a lipophilic aryl tail, is a classic pharmacophore for hERG channel blocking (causing QT prolongation).

- Fix: Reduce the basicity (

) of the piperazine nitrogen by adding electron-withdrawing groups (EWGs) like fluorine on the adjacent carbons, or introduce a polar group (e.g., ether oxygen) on the aryl tail to reduce lipophilicity [1].

Q: Why do I see "double peaks" in my HPLC during stability testing? A: Carboxamides (ureas) can undergo cis-trans isomerization around the amide bond, though this is fast. More likely, you are seeing atropisomerism if your N-aryl group is heavily substituted (ortho-substitution), restricting rotation around the N-Aryl bond. This is a formulation risk; ensure you are not isolating a single unstable rotamer.

Q: Can I use cyclodextrins to improve solubility? A: Yes, but with caution. The urea linker is polar, but the aryl and piperazine groups are hydrophobic.

-Cyclodextrin (specifically HP-

-CD) can encapsulate the aryl moiety. However, if the binding constant is too strong, it might reduce the free fraction available for absorption. Solid dispersions (ASDs) are generally preferred for this scaffold over complexation [2].

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